

Essential Safety and Disposal Plan for Mtb-IN-9 (MtTMPK-IN-9)

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Compound of Interest

Compound Name: Mtb-IN-9

Cat. No.: B7816386

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This document provides crucial operational and logistical guidance for the proper handling and disposal of **Mtb-IN-9**, identified as MtTMPK-IN-9, a moderately potent inhibitor of Mycobacterium tuberculosis thymidylate kinase (MtbTMPK). Adherence to these procedures is vital for ensuring laboratory safety and environmental compliance.

Chemical Identification and Hazard Profile

Mtb-IN-9 is the abbreviated name for MtTMPK-IN-9. It is a research chemical used in studies related to tuberculosis. While a comprehensive, compound-specific Safety Data Sheet (SDS) is not publicly available, general safety data from suppliers of similar compounds indicates that it should be handled with care.

Quantitative Data Summary

Property	Value	Source
Chemical Name	MtTMPK-IN-9	TargetMol
Synonyms	Mtb-IN-9	-
CAS Number	2987299-68-1	MedChemExpress
Molecular Formula	C25H26N6O7	CymitQuimica
Molecular Weight	522.51 g/mol	CymitQuimica
Physical State	Solid	TargetMol
IC50 (MtbTMPK)	48 μ M	MedChemExpress
Antimycobacterial Activity (MIC)	6.25 - 9.4 μ M	MedChemExpress

Experimental Protocols: Safe Handling and Spill Response

Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles with side-shields.
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile). Inspect gloves prior to use.
- Body Protection: Wear a lab coat. For larger quantities or where there is a risk of splashing, consider additional protective clothing.
- Respiratory Protection: Handle in a well-ventilated area, preferably within a chemical fume hood. If dust formation is likely, a respirator may be necessary.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Avoid the formation of dust and aerosols.
- Use non-sparking tools to prevent electrostatic discharge.

- Wash hands thoroughly after handling.

Spill Response:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further spillage or leakage if it is safe to do so. Do not allow the chemical to enter drains.
- Cleanup:
 - For solid spills, carefully sweep or scoop up the material, avoiding dust generation.
 - Use a suitable absorbent material for any dissolved spills.
 - Place all contaminated materials into a suitable, sealed, and labeled container for disposal.
 - Clean the spill area thoroughly with an appropriate solvent and then with soap and water.

Proper Disposal Procedures for Mtb-IN-9

Disposal of **Mtb-IN-9** and any contaminated materials must be conducted in accordance with all applicable federal, state, and local regulations. Discharge into the environment must be avoided^[1].

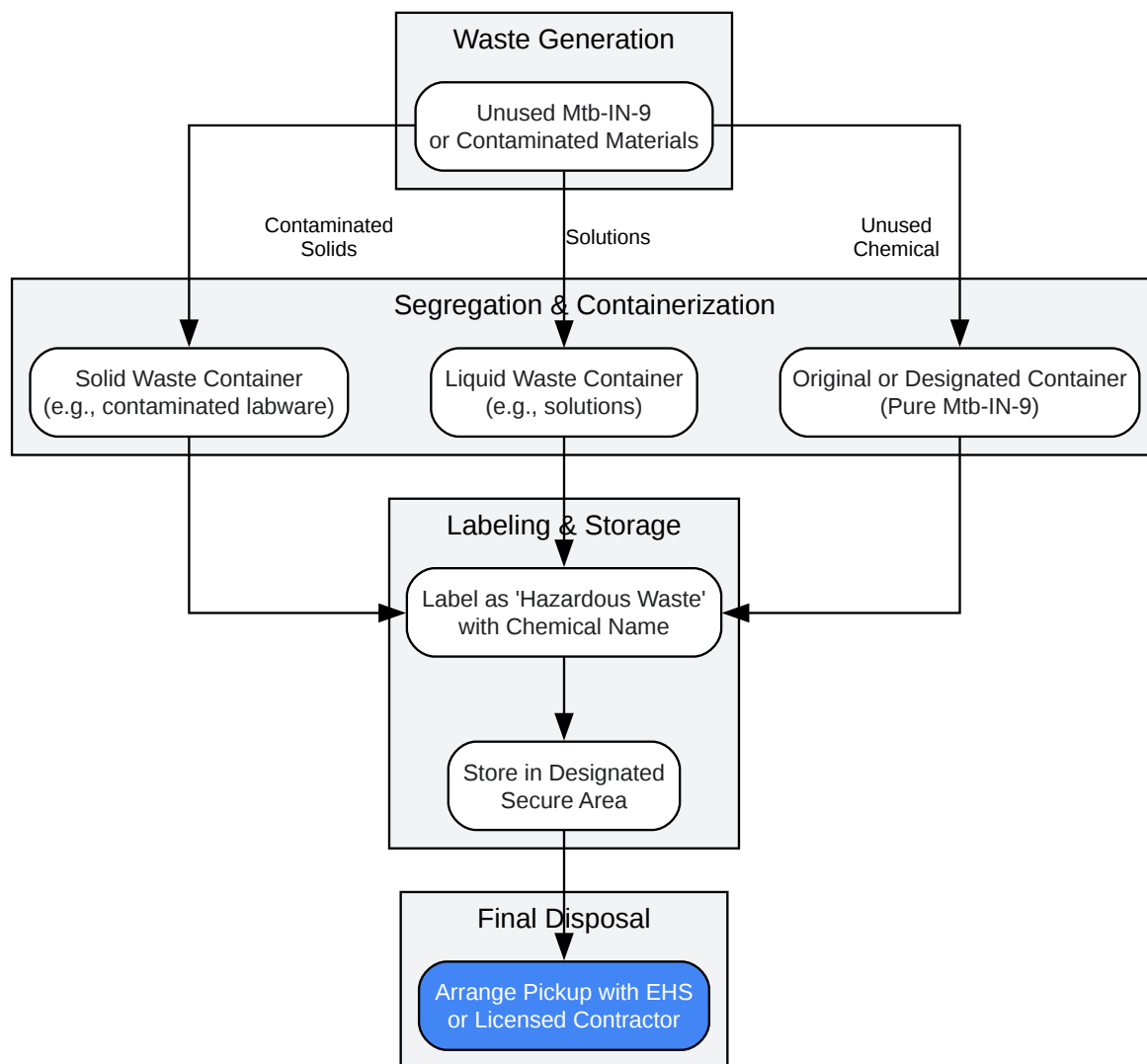
Step-by-Step Disposal Protocol:

- Waste Identification and Segregation:
 - Pure, unused **Mtb-IN-9** should be disposed of in its original container or a clearly labeled, compatible waste container.
 - Contaminated materials (e.g., gloves, absorbent pads, pipette tips) should be collected in a separate, labeled hazardous waste container.

- Solutions containing **Mtb-IN-9** should be collected in a labeled, sealed liquid waste container. Do not mix with incompatible wastes.
- Containerization:
 - Use suitable, closed containers for all **Mtb-IN-9** waste.
 - Ensure containers are in good condition and compatible with the chemical.
- Labeling:
 - All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name ("MtTMPK-IN-9").
 - The label should also indicate the primary hazards (e.g., "Irritant," "Handle with Care").
- Storage:
 - Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.
 - Keep containers tightly closed.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.
 - Provide the EHS office or contractor with all available information about the waste, including its chemical name and any known hazards.

Visual Guidance

Mtb-IN-9 Disposal Workflow



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Caption: Decision workflow for the proper disposal of **Mtb-IN-9** waste.

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References

- 1. CheMondis Marketplace [chemondis.com]
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